

Personal protective equipment for handling 2-Amino-4-chloropyridine

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Compound of Interest

Compound Name: 2-Amino-4-chloropyridine

Cat. No.: B016104

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Essential Safety and Handling Guide for 2-Amino-4-chloropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Amino-4-chloropyridine**. Our aim is to be your preferred source for laboratory safety information, building trust by delivering value beyond the product itself.

Hazard Summary and Safety Data

2-Amino-4-chloropyridine is a hazardous substance that requires careful handling to minimize risk. It is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Adherence to the following safety protocols is critical.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Cat. 4)	GHS07	Warning	H302: Harmful if swallowed[1]
Skin Irritation (Cat. 2)	GHS07	Warning	H315: Causes skin irritation[1]
Eye Irritation (Cat. 2A)	GHS07	Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity — Single Exposure (Cat. 3), Respiratory System	GHS07	Warning	H335: May cause respiratory irritation[1][2]

Occupational Exposure Limits:

No specific occupational exposure limits (OELs) have been established for **2-Amino-4-chloropyridine** by major regulatory agencies such as OSHA, NIOSH, or ACGIH.[3][4] In the absence of defined OELs, a risk-based approach should be adopted to minimize exposure. All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations as low as possible.[3]

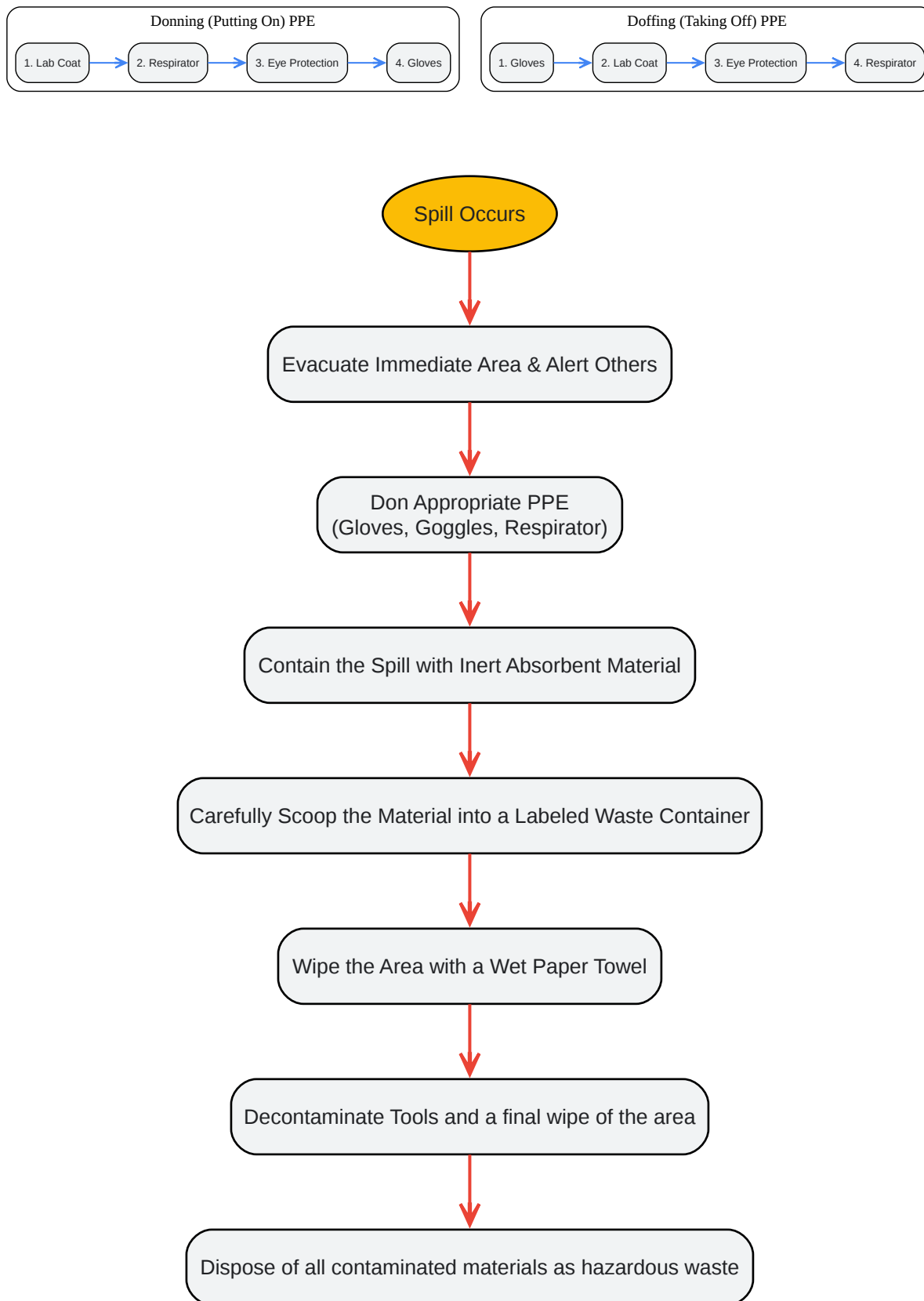
Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure.

PPE Type	Specifications
Eye Protection	Chemical safety goggles or safety glasses with side shields.[5]
Hand Protection	Chemical-resistant gloves, such as nitrile rubber with a minimum layer thickness of 0.11 mm.[5][6]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) should be used.[2] Work should be performed in a chemical fume hood.[3]
Protective Clothing	A standard laboratory coat should be worn to protect skin and clothing.[5] For larger quantities or where there is a significant risk of spillage, a chemical-resistant apron or suit may be necessary.

PPE Donning and Doffing Workflow

Proper donning and doffing of PPE are critical to prevent cross-contamination.[7][8]



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